(S)-(-)-2-Methoxypropionitrile physical properties

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Compound of Interest	
Compound Name:	*(S)-(-)-2-Methoxypropionitrile*
CAS No.:	*64531-49-3*
Cat. No.:	*B016508*

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Technical Profile: (S)-(-)-2-Methoxypropionitrile

High-Purity Chiral Synthon for Pharmaceutical Applications

Executive Summary

(S)-(-)-2-Methoxypropionitrile (CAS 64531-49-3) is a critical chiral building block used in the asymmetric synthesis of agrochemicals and pharmaceutical intermediates. As the O-methylated derivative of (S)-lactonitrile, it serves as a precursor for various optically active amines, acids, and heterocycles. This guide details its physicochemical properties, synthesis-derived impurity profiles, and quality control methodologies required for GMP-compliant workflows.

Physical Properties Matrix

The following data represents the core physical constants for **(S)-(-)-2-Methoxypropionitrile**. Note that while the boiling point is distinct, density and refractive index are closely approximated by the racemic standard (CAS 33695-59-9) due to the identical scalar properties of enantiomers in achiral environments.[1]

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Property	Value	Condition / Note
CAS Number	64531-49-3	Specific to (S)-isomer
Molecular Formula	C_4H_7NO	
Molecular Weight	85.10 g/mol	
Appearance	Colorless Liquid	Clear, free of particulate
Boiling Point	113 °C	Atmospheric pressure
Density	~0.937 g/mL	at 25 °C (based on racemate)
Refractive Index ( )	~1.403	at 20 °C
Optical Rotation ( )	Negative (-)	Levorotatory (neat or in solvent)
Solubility	Soluble	Methanol, Ethanol, Chloroform, DMSO
Flash Point	~34 °C	Flammable Liquid (Category 3)

Stereochemical Characterization & Analysis

For drug development, confirming the enantiomeric excess (ee) is paramount.[1][2][3] The (S)-configuration is defined by the spatial arrangement of the methoxy group relative to the nitrile at the chiral center (C2).[1]

Optical Rotation

The compound is levorotatory, meaning it rotates plane-polarized light counter-clockwise.[1][4]

- Method: Polarimetry (Sodium D line, 589 nm).
- Specification:

  .[1]

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- Standard: Values must be compared against a certified reference standard of high optical purity (>99% ee) to determine optical yield.

Chiral Purity Determination (Chiral GC)

To quantify enantiomeric excess, Chiral Gas Chromatography is the gold standard.[1]

- Column: Cyclodextrin-based stationary phase (e.g.,

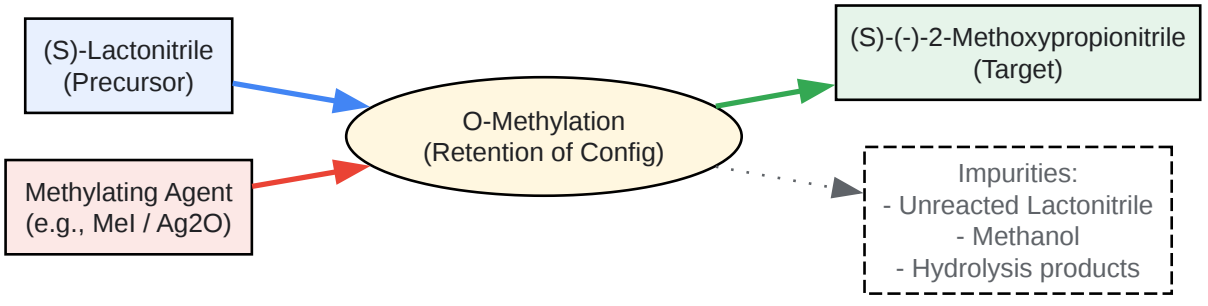
  -DEX 225 or equivalent).
- Carrier Gas: Helium at 1.0 mL/min.[1]
- Detection: FID (Flame Ionization Detector).[1]
- Separation Logic: The (S)-isomer typically elutes differently than the (R)-isomer due to differential interaction with the chiral stationary phase.[1]

Synthesis & Impurity Profiling

Understanding the synthesis pathway is essential for anticipating impurities.[1] The industrial preparation often involves the O-methylation of (S)-lactonitrile.[1]

Synthesis Pathway (Diagram)

The transformation relies on maintaining the stereocenter integrity of the (S)-lactonitrile precursor.[1]



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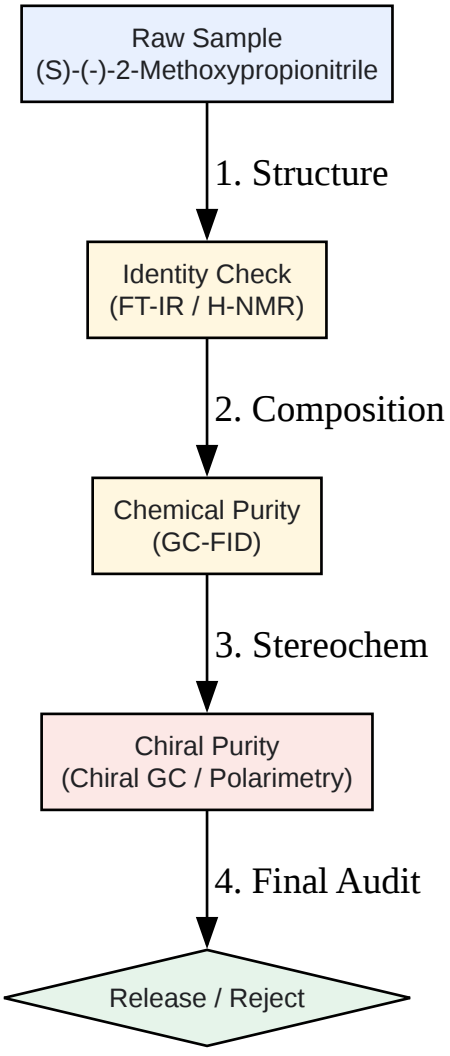
Figure 1: Synthetic pathway for **(S)-(-)-2-Methoxypropionitrile** via O-methylation, highlighting potential impurity origins.

Critical Impurities[1]

- Unreacted (S)-Lactonitrile: Detected via GC (hydroxyl group polarity shift).[1]
- Methanol: Residual solvent from methylation or workup.[1]
- Water: Can lead to hydrolysis of the nitrile group to an amide or acid.[1]

Quality Control Workflow

A self-validating QC system ensures that the physical properties align with the chemical identity.[1]



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Figure 2: Step-wise Quality Control workflow for validating chiral synthons.

Handling and Safety

As a nitrile derivative, this compound requires strict safety protocols.

- Hazard Class: Flammable Liquid (Cat 3), Acute Toxicity (Oral/Dermal/Inhalation).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent moisture ingress and hydrolysis.
- PPE: Chemical-resistant gloves (Nitrile/Butyl rubber), safety goggles, and fume hood usage are mandatory.

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